Definitive Structural Elucidation: (6-Chloro-5-ethoxypyridin-2-yl)-methanol vs. Regioisomers

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Compound of Interest

Compound Name:	*(6-Chloro-5-ethoxypyridin-2-yl)-methanol*
CAS No.:	*2169607-03-6*
Cat. No.:	*B1413245*

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Executive Summary & The Challenge

In the development of pyridine-based pharmacophores, the precise positioning of substituents is critical for Structure-Activity Relationship (SAR) integrity. The molecule **(6-Chloro-5-ethoxypyridin-2-yl)-methanol** presents a classic regioisomeric challenge often encountered during Nucleophilic Aromatic Substitution (

) on di-halo precursors.

The primary risk is misidentifying the target against its "swapped" regioisomer, (5-Chloro-6-ethoxypyridin-2-yl)-methanol. Both isomers possess identical molecular weights (MS), similar polarity (TLC/HPLC), and an ortho-proton coupling pattern (

Hz).

This guide provides a self-validating, NMR-based protocol to definitively distinguish the target from its isomers without requiring X-ray crystallography.

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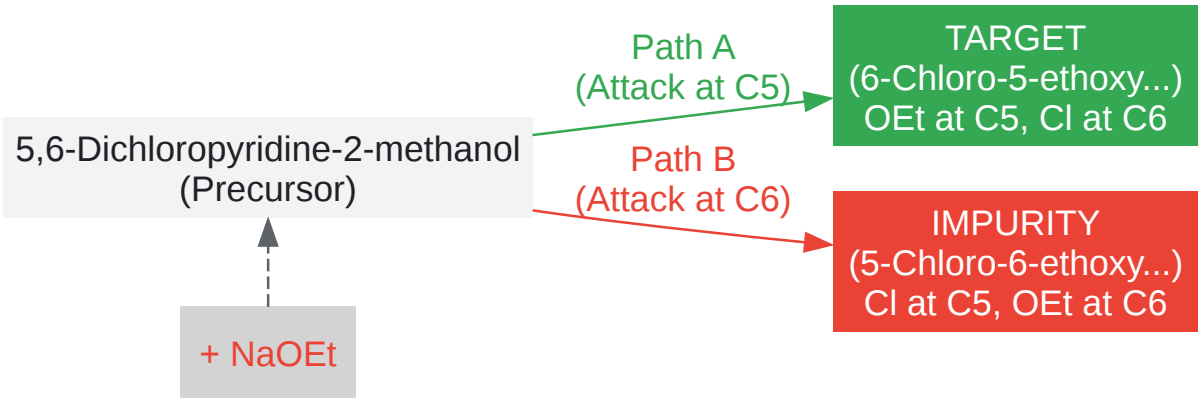
Synthetic Context: Origins of Ambiguity

To understand the analytical requirement, we must visualize the synthetic divergence. The synthesis typically involves an

reaction on a 5,6-dichloropyridine precursor. The directing effect of the 2-hydroxymethyl group (or its protected ester) is subtle, leading to a mixture of regioisomers.

Diagram 1: The Synthetic Divergence & Isomer Generation



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Caption: Divergent

pathways. Path A yields the target (substitution at C5). Path B yields the impurity (substitution at C6). Both retain the ortho-proton relationship (H3/H4).

Analytical Strategy: The "Smoking Gun" Protocols

Standard 1D

H NMR is insufficient for rapid confirmation because both isomers display two doublets with an ortho coupling constant. The definitive differentiation relies on Spatial Proximity (NOESY) and Carbon Connectivity (HMBC).

Method A: 2D NOESY (Nuclear Overhauser Effect Spectroscopy)

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This is the most robust method. We exploit the spatial distance between the ethoxy group and the remaining ring protons.

- Target (5-OEt): The ethoxy group at C5 is immediately adjacent to the ring proton at C4. Expect strong NOE correlation.
- Isomer (6-OEt): The ethoxy group at C6 is flanked by the Nitrogen (N1) and the Chlorine (C5). It has no adjacent ring protons. Expect NO NOE correlation to ring protons.

Method B: 1D H NMR (Chemical Shift Logic)

While less definitive than NOESY, the chemical environment of H4 differs.

- Target: H4 is ortho to an alkoxy group (Strong donor, shielding).
- Isomer: H4 is ortho to a chlorine (Weak withdrawer/donor, less shielding than OEt).

Diagram 2: The Analytical Decision Tree

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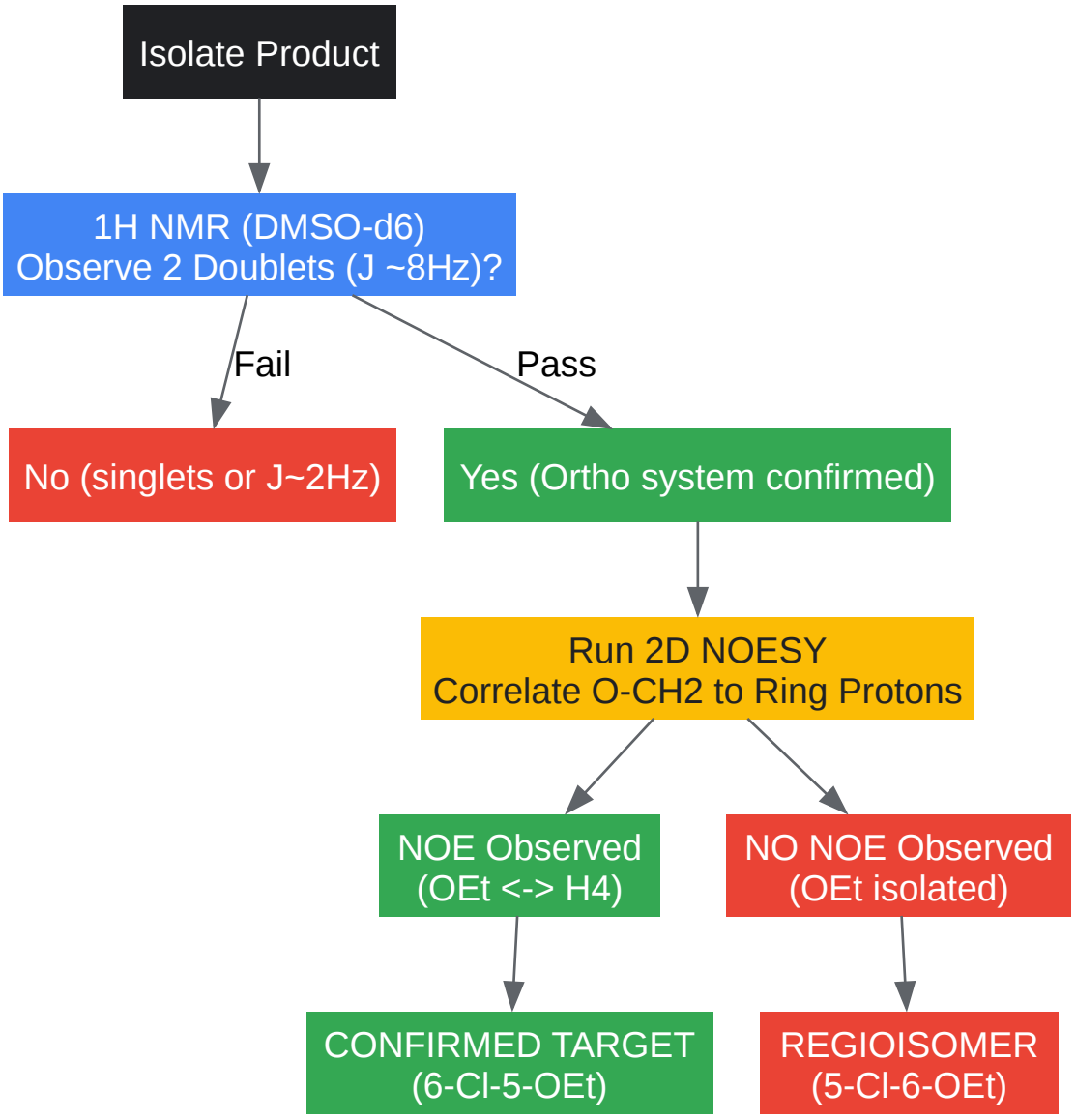

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Caption: Step-by-step logic flow for structural confirmation. The NOESY step is the critical decision point.

Detailed Experimental Protocols

Protocol 1: Sample Preparation & 1D Acquisition

Objective: Obtain high-resolution spectra where hydroxyl coupling is visible (confirms the moiety).

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- Solvent Choice: Use DMSO-d6 (99.9% D).
  - Why: DMSO minimizes proton exchange, often allowing observation of the triplet coupling for the primary alcohol

    and the methylene

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    , the

    often broadens or disappears.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Acquisition: Standard proton parameters (sw=12-15 ppm, d1=2s, ns=16).

Protocol 2: 2D NOESY Acquisition

Objective: Confirm the OEt position relative to the ring.

- Pulse Sequence: Phase-sensitive NOESY (e.g., noesygpph on Bruker).
- Mixing Time: Set 500 ms.
  - Why: This is optimal for small-to-medium molecules (MW < 500) to observe positive NOE enhancements.
- Scans: Minimum 8 scans per increment; 256 increments in F1.

Data Interpretation & Comparison Table

The following table contrasts the expected spectral data for the Target vs. the Isomer.

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Feature	Target: (6-Chloro-5-ethoxypyridin-2-yl)-methanol	Isomer: (5-Chloro-6-ethoxypyridin-2-yl)-methanol
H3/H4 Coupling	Doublets, Hz (Ortho)	Doublets, Hz (Ortho)
NOE Correlation	Strong Crosspeak: (q,) (d, H4)	NO Crosspeak between and Ring H.
C5 Shift (C)	ppm (Attached to Oxygen)	ppm (Attached to Chlorine)
C6 Shift (C)	ppm (Attached to Chlorine)	ppm (Attached to Oxygen)
HMBC (Long Range)	protons correlate to C5 (ppm)	protons correlate to C6 (ppm)

Key Chemical Shift Markers (DMSO-d6, approx):

- Target H4: Appears more upfield (~7.4 ppm) due to the ortho-ethoxy shielding effect.
- Target H3: Appears more downfield (~7.6 ppm).
- Isomer H4: Appears more downfield (~7.8 ppm) as it is ortho to Chlorine (less shielding than OEt).

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  - Title: "H-C multiple-bond correl
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